

Maltol-d3 safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: Maltol-d3

Cat. No.: B12379814

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Technical Guide on the Safe Handling of Maltol-d3

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological profile of **Maltol-d3** (CAS No: 132331-92-1). The information is compiled from Safety Data Sheets (SDS) and chemical databases to ensure researchers and laboratory personnel can manage this substance safely and effectively.

Chemical Identification

Maltol-d3 is the deuterium-labeled version of Maltol, a naturally occurring organic compound. It is primarily used as a reference material in analytical and research laboratory settings.^{[1][2][3]}

Identifier	Value	Source
IUPAC Name	3-hydroxy-2-(trideuteriomethyl)pyran-4-one	[4]
CAS Number	132331-92-1	[1][2][3]
Molecular Formula	C ₆ H ₃ D ₃ O ₃	[2]
Molecular Weight	129.13 g/mol	[2][3][4]
Synonyms	3-Hydroxy-2-(trideuteriomethyl)pyran-4-one, 2-Methyl-3-hydroxy-4-pyrone-d ₃	[2][4]

Hazard Identification and Classification

Maltol-d3 is classified under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazard associated with this compound is acute oral toxicity.

GHS Classification	Details
Hazard Class	Acute toxicity, Oral (Category 4)
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statement	H302: Harmful if swallowed
Precautionary Statements	P264, P270, P301+P312, P330, P501

Summary of Precautionary Statements:[1][5][6][7]

- P264: Wash hands and any exposed skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container in accordance with local, regional, national, and international regulations.

Toxicological and Physical Data

Quantitative toxicological data for **Maltol-d3** is often based on the non-deuterated parent compound, Maltol (CAS: 118-71-8), as the isotopic labeling does not significantly alter its chemical toxicity.

Table 1: Toxicological Data Summary (for Maltol)

Parameter	Value	Species	Method	Source
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| Acute Toxicity, Oral (ATE) | 1440 mg/kg | Rat | Not Specified |[5] |

Table 2: Physical and Chemical Properties

Property	Value	Notes	Source
Appearance	White crystalline powder/solid		[8][9]
Melting Point	160 - 164 °C		[8][10]
Boiling Point	284.7 °C	At 1013 hPa	[8]
Solubility	Slightly soluble in Chloroform and Methanol		[11]

| Storage Temperature | Refrigerator; Store in a cool, dry, well-ventilated place | Keep container tightly closed |[5][8][11] |

Experimental Protocol Considerations

The GHS classification "Acute Toxicity, Oral (Category 4)" is determined by standardized toxicological tests, typically following guidelines set by the Organisation for Economic Co-operation and Development (OECD), such as OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or similar protocols.

Methodology Overview (General): A typical acute oral toxicity study involves the administration of the substance to a group of laboratory animals (e.g., rats) at specific dose levels. The animals are then observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The dose that causes mortality in 50% of the test group is determined as the LD₅₀ value. Category 4 classification indicates an LD₅₀ between 300 and 2000 mg/kg. Due to the proprietary and regulated nature of these studies, detailed step-by-step protocols are not publicly available within a Safety Data Sheet. Researchers must refer to the specific OECD guidelines for complete experimental details.

Safe Handling and Emergency Response Workflow

Proper handling and emergency preparedness are critical when working with any chemical substance. The following workflow outlines the logical steps for safe use and response in case of an accidental release.

Caption: Workflow for routine handling and emergency spill response for **Maltol-d3**.

Detailed Safety and Handling Procedures

6.1. Exposure Controls and Personal Protection[8][12]

- **Engineering Controls:** Work in a well-ventilated area. Use local exhaust ventilation or a fume hood to minimize exposure, especially when handling the powder form where dust may be generated. Eyewash stations and safety showers should be readily accessible.
- **Eye/Face Protection:** Wear safety glasses with side-shields conforming to government standards such as NIOSH (US) or EN 166 (EU).
- **Skin Protection:** Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after. Wear a lab coat.

- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.
- Hygiene Measures: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the product and before breaks.

6.2. First-Aid Measures[8][10]

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Immediately call a POISON CENTER or doctor. Show the Safety Data Sheet to the medical professional.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. If skin irritation occurs, consult a physician.
- In Case of Eye Contact: Flush eyes with plenty of water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.

6.3. Accidental Release Measures[8][10]

- Personal Precautions: Use personal protective equipment as outlined in Section 6.1. Ensure adequate ventilation and avoid breathing dust.
- Environmental Precautions: Prevent the product from entering drains or waterways.
- Methods for Cleaning Up: Carefully sweep up the solid material without creating dust. Shovel into a suitable, closed, and labeled container for disposal. Clean the affected area thoroughly.

6.4. Fire-Fighting Measures[6][8][10]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- **Specific Hazards:** The substance is combustible. Fine dust dispersed in the air in sufficient concentrations, and in the presence of an ignition source, is a potential dust explosion hazard.[6] Hazardous combustion products may include carbon monoxide and carbon dioxide.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

6.5. Disposal Considerations[1][8][10]

- Dispose of the substance and its container through a licensed professional waste disposal service. Do not allow it to enter the environment. Disposal must be in accordance with all applicable federal, state, and local regulations.

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